

Technical Support Center: Thermal Gravimetric Analysis (TGA) of Ferrous Oxalate Dihydrate Decomposition

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Compound of Interest		
Compound Name:	FERROUS OXALATE	
Cat. No.:	B1226959	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals conducting thermal gravimetric analysis (TGA) on the decomposition of **ferrous oxalate** dihydrate (FeC₂O₄·2H₂O).

Frequently Asked Questions (FAQs)

Q1: What are the expected decomposition steps for **ferrous oxalate** dihydrate in a TGA analysis?

A1: The thermal decomposition of **ferrous oxalate** dihydrate typically proceeds in two main, well-separated steps. The first step is the dehydration of the compound, where it loses its two water molecules. The second major step involves the decomposition of the anhydrous **ferrous oxalate**. The final products of this second step are highly dependent on the atmospheric conditions within the TGA furnace.

Q2: What are the theoretical mass loss percentages for each decomposition step?

A2: Based on the molecular weight of **ferrous oxalate** dihydrate (approximately 179.89 g/mol), the theoretical mass losses are:

Dehydration: The loss of two water molecules (H₂O, molecular weight ≈ 18.015 g/mol each)
 results in a theoretical mass loss of approximately 20.0%.[1][2]







 Anhydrous Decomposition: The subsequent mass loss depends on the final product, which is dictated by the furnace atmosphere.

Q3: How does the furnace atmosphere affect the final decomposition product?

A3: The composition of the purge gas is a critical factor in determining the final product of **ferrous oxalate** decomposition:

- In an oxidizing atmosphere (e.g., air): The anhydrous ferrous oxalate decomposes to form iron(III) oxide (α-Fe₂O₃).
- In an inert atmosphere (e.g., nitrogen, argon): The decomposition is more complex. Initially, ferrous oxalate breaks down to form iron(II) oxide (FeO), which is unstable at lower temperatures and can disproportionate into magnetite (Fe₃O₄) and metallic iron (α-Fe).[1]
 Further reactions at higher temperatures can lead to the formation of wüstite (FeO).[3]

Data Presentation

The following table summarizes the typical temperature ranges and corresponding mass losses for the TGA of **ferrous oxalate** dihydrate under different atmospheric conditions.



Decomposit ion Step	Atmospher e	Temperatur e Range (°C)	Experiment al Mass Loss (%)	Theoretical Mass Loss (%)	Final Product(s)
Dehydration	Air / Inert	170 - 230	~20.1%[1]	20.0%	Anhydrous Ferrous Oxalate (FeC ₂ O ₄)
Decompositio n	Air	200 - 256	~18.1% (from anhydrous)	18.2% (to Fe ₂ O ₃)	Iron(III) Oxide (α-Fe ₂ O ₃)[4]
Decompositio n	Inert (self- generated)	> 330	Varies with final products	Varies	Magnetite (Fe ₃ O ₄), Iron Carbide (Fe ₃ C), α-Fe, Wüstite (FeO)[5]

Experimental Protocols

Standard Protocol for TGA of Ferrous Oxalate Dihydrate

- Instrument Preparation:
 - Ensure the TGA instrument is calibrated for both temperature and mass. A standard calibration material like calcium oxalate monohydrate is often used.
 - Clean the sample crucible (typically alumina or platinum) by heating it to a high temperature to remove any residues.
- Sample Preparation:
 - Accurately weigh a small amount of ferrous oxalate dihydrate (typically 5-10 mg) into the TGA crucible.
 - Ensure the sample is evenly distributed at the bottom of the crucible.



- TGA Measurement:
 - Place the crucible in the TGA furnace.
 - Tare the balance.
 - Set the desired atmosphere (e.g., nitrogen or air) with a constant flow rate (e.g., 20-50 mL/min).
 - Program the temperature profile. A typical heating rate is 10 °C/min from room temperature up to 600-800 °C.
 - Initiate the TGA run and record the mass change as a function of temperature.
- Data Analysis:
 - Plot the percentage of mass loss versus temperature.
 - Determine the onset and end temperatures for each decomposition step.
 - Calculate the percentage of mass loss for each step and compare it with the theoretical values.

Troubleshooting Guide

Issue 1: The experimental mass loss for the first step is significantly different from the theoretical 20.0%.

- Possible Cause 1: Impure or partially dehydrated starting material.
 - Solution: Ensure the **ferrous oxalate** dihydrate is pure and has been stored correctly to prevent premature dehydration.
- Possible Cause 2: Instrument calibration error.
 - Solution: Recalibrate the TGA's balance using a certified standard.
- Possible Cause 3: Buoyancy effect.



 Solution: Perform a blank run with an empty crucible under the same experimental conditions and subtract the resulting curve from the sample data to correct for buoyancy.

Issue 2: The TGA curve shows unexpected steps or a drifting baseline.

- Possible Cause 1: Reaction with the crucible material.
 - Solution: Ferrous oxalate is generally stable in alumina or platinum crucibles. However, for highly sensitive measurements or unusual atmospheres, consider the crucible's reactivity.
- Possible Cause 2: Inconsistent purge gas flow.
 - Solution: Check the gas supply and flowmeter to ensure a constant and correct flow rate throughout the experiment.
- Possible Cause 3: Contamination in the furnace or on the sample holder.
 - Solution: Clean the furnace and sample holder according to the manufacturer's instructions.

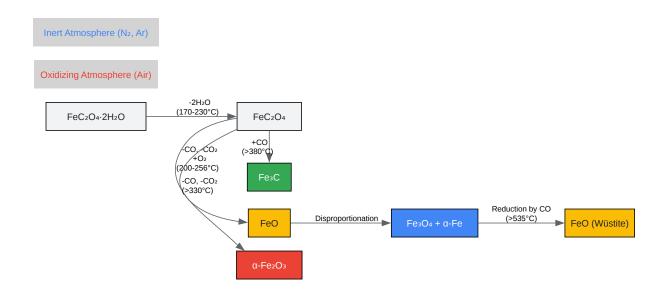
Issue 3: The decomposition temperatures are shifted compared to literature values.

- Possible Cause 1: Different heating rates.
 - Solution: Be aware that higher heating rates will shift the decomposition temperatures to higher values.[6] Ensure consistency in the heating rate for comparative studies.
- Possible Cause 2: Large sample mass.
 - Solution: A larger sample mass can lead to temperature gradients within the sample, broadening the decomposition range and shifting the peak temperatures. Use a smaller, loosely packed sample for better resolution.
- Possible Cause 3: Different sample morphology or particle size.
 - Solution: The particle size and crystal structure of the ferrous oxalate can influence the decomposition kinetics.
 Document the sample's characteristics for accurate



interpretation.

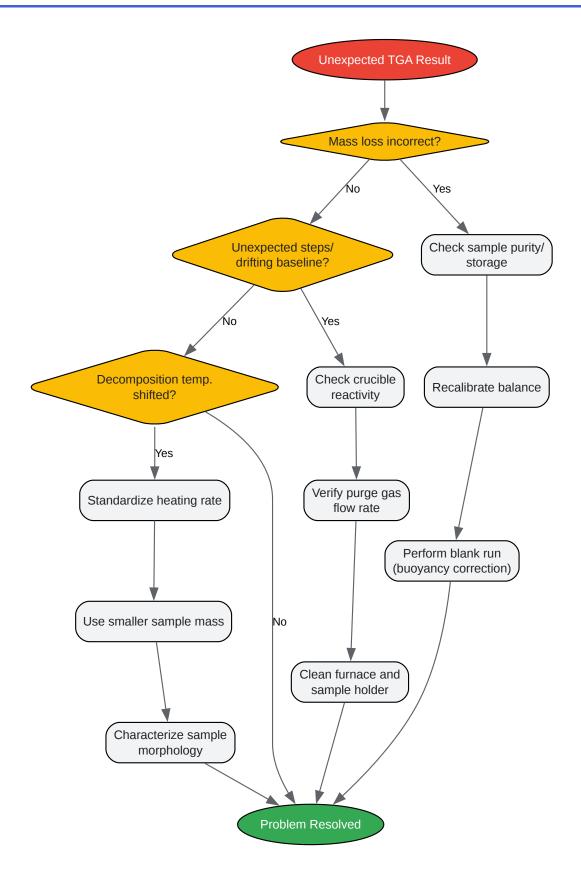
Visualizations



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Caption: Decomposition pathway of ferrous oxalate dihydrate under different atmospheres.





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Caption: Troubleshooting workflow for TGA of ferrous oxalate decomposition.



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